



Application Notes and Protocols for Cell Surface Modification Using Sulfo-LC-SPDP

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Compound of Interest		
Compound Name:	Sulfo-LC-SPDP	
Cat. No.:	B2986983	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Sulfo-LC-SPDP (Sulfosuccinimidyl 6-(3'-(2-pyridyldithio)propionamido)hexanoate) is a water-soluble, heterobifunctional crosslinker used to covalently attach molecules to the surface of living cells.[1][2] Its primary application lies in its ability to link amine-containing molecules to sulfhydryl-containing molecules. The key features of **Sulfo-LC-SPDP** make it particularly well-suited for cell surface modification:

- Membrane Impermeability: The inclusion of a sulfonate group (Sulfo) on the Nhydroxysuccinimide (NHS) ester ring prevents the reagent from crossing the cell membrane, ensuring that modifications are restricted to the cell surface.[3]
- Heterobifunctional Reactivity: It possesses two distinct reactive groups: a Sulfo-NHS ester
 that reacts with primary amines (e.g., on lysine residues of surface proteins) and a
 pyridyldithiol group that reacts with sulfhydryls (cysteine residues).
- Cleavable Spacer Arm: The linkage created contains a disulfide bond, which can be cleaved
 by reducing agents like Dithiothreitol (DTT) or TCEP. This allows for the release of
 conjugated molecules, a feature valuable in drug delivery and protein interaction studies.
- Traceable Reaction: The reaction of the pyridyldithiol group with a sulfhydryl releases pyridine-2-thione, a byproduct that can be measured spectrophotometrically at 343 nm to



monitor the reaction progress.

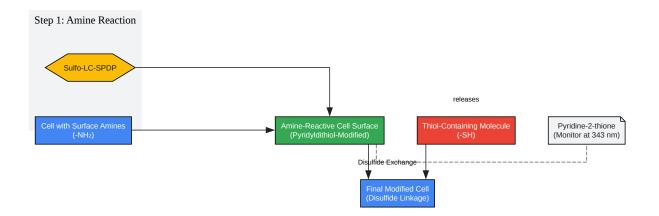
These properties make **Sulfo-LC-SPDP** an essential tool for preparing antibody-drug conjugates (ADCs), attaching signaling molecules, immobilizing cells, and studying cell-surface interactions.

Principle of Reaction

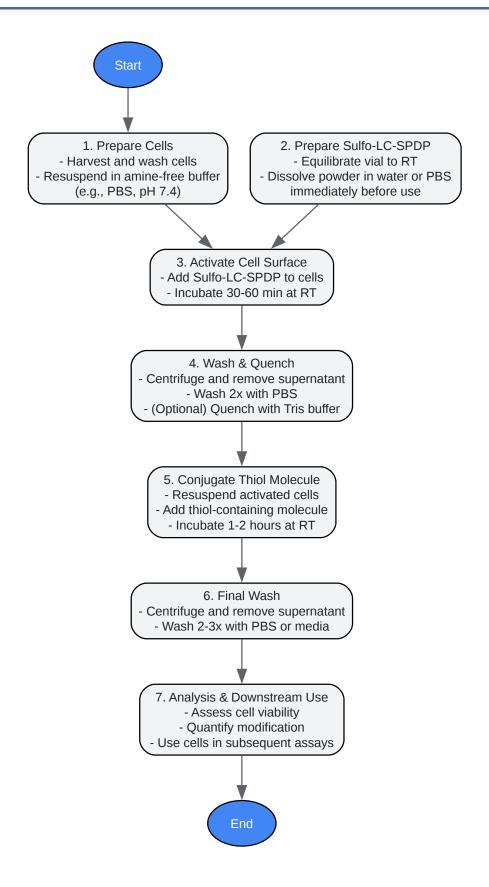
The modification process using **Sulfo-LC-SPDP** is a two-step reaction.

- Amine Reaction: The Sulfo-NHS ester end of the crosslinker reacts with primary amines on the cell surface, forming a stable amide bond. This reaction is most efficient at a pH of 7-8.
- Sulfhydryl Reaction: The pyridyldithiol group at the other end of the crosslinker then reacts
 with a sulfhydryl group from a molecule of interest (e.g., a peptide, drug, or protein) via a
 disulfide exchange reaction. This forms a new, cleavable disulfide bond, tethering the
 molecule to the cell surface.

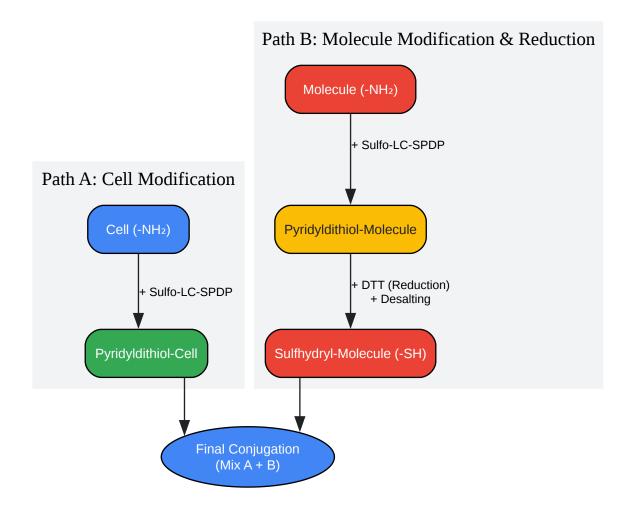












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References

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- 3. interchim.fr [interchim.fr]







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